

Application Notes and Protocols: Tetratriacontane for Thermal Energy Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetratriacontane

Cat. No.: B080029

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Authored for: Researchers, scientists, and drug development professionals.

Foreword: This document provides a comprehensive overview of **tetratriacontane** as a phase change material (PCM) for thermal energy storage (TES) applications. It includes detailed application notes, experimental protocols for characterization, and data presented in a structured format for ease of reference.

Introduction to Tetratriacontane as a Phase Change Material

Tetratriacontane (C₃₄H₇₀) is a long-chain n-alkane that exhibits excellent potential as an organic phase change material for thermal energy storage.^{[1][2]} Like other paraffin waxes, it stores and releases a significant amount of thermal energy at a nearly constant temperature during its solid-liquid phase transition.^{[1][2]} This characteristic makes it suitable for a variety of applications where precise temperature control is crucial. Organic PCMs, including **tetratriacontane**, are known for their chemical stability, congruent melting and freezing behavior, and lack of supercooling.

Thermophysical Properties of Tetratriacontane

A summary of the key thermophysical properties of **tetratriacontane** is presented in the table below. These properties are essential for designing and modeling thermal energy storage systems.

Property	Value	Unit	References
General Properties			
Chemical Formula	C ₃₄ H ₇₀	-	[2]
Molar Mass	478.92	g/mol	
Melting Point	72-75	°C	
Boiling Point	482.4	°C	
Thermal Storage Properties			
Latent Heat of Fusion	95.64	kJ/mol	
~200	J/g	Calculated	
Specific Heat Capacity (Solid, at 303 K)	887.4	J/mol·K	
~1.85	J/g·K	Calculated	
Specific Heat Capacity (Liquid, at 353 K)	1149	J/mol·K	
~2.40	J/g·K	Calculated	
Physical Properties			
Density	0.812	g/cm ³	
Thermal Conductivity (Solid)	Data not available	W/m·K	
Thermal Conductivity (Liquid)	Data not available	W/m·K	

Note: The density value is not specified for the solid or liquid phase in the search results. The latent heat of fusion in J/g and specific heat capacities in J/g·K were calculated from the molar values using the molar mass. Thermal conductivity data for **tetratriacontane** was not found; for

reference, the thermal conductivity of solid and liquid lauric acid (another organic PCM) are 0.193 W/m·K and 0.143 W/m·K, respectively.

Applications in Thermal Energy Storage

Tetratriacontane's melting point of around 72-75°C makes it a suitable candidate for a range of medium-temperature thermal energy storage applications, including:

- Solar Energy Systems: Storing solar thermal energy for water heating and space heating.
- Waste Heat Recovery: Capturing and storing waste heat from industrial processes for later use.
- Thermal Management of Electronics: Maintaining stable operating temperatures for electronic components.
- Building Temperature Regulation: Incorporation into building materials to passively regulate indoor temperatures.

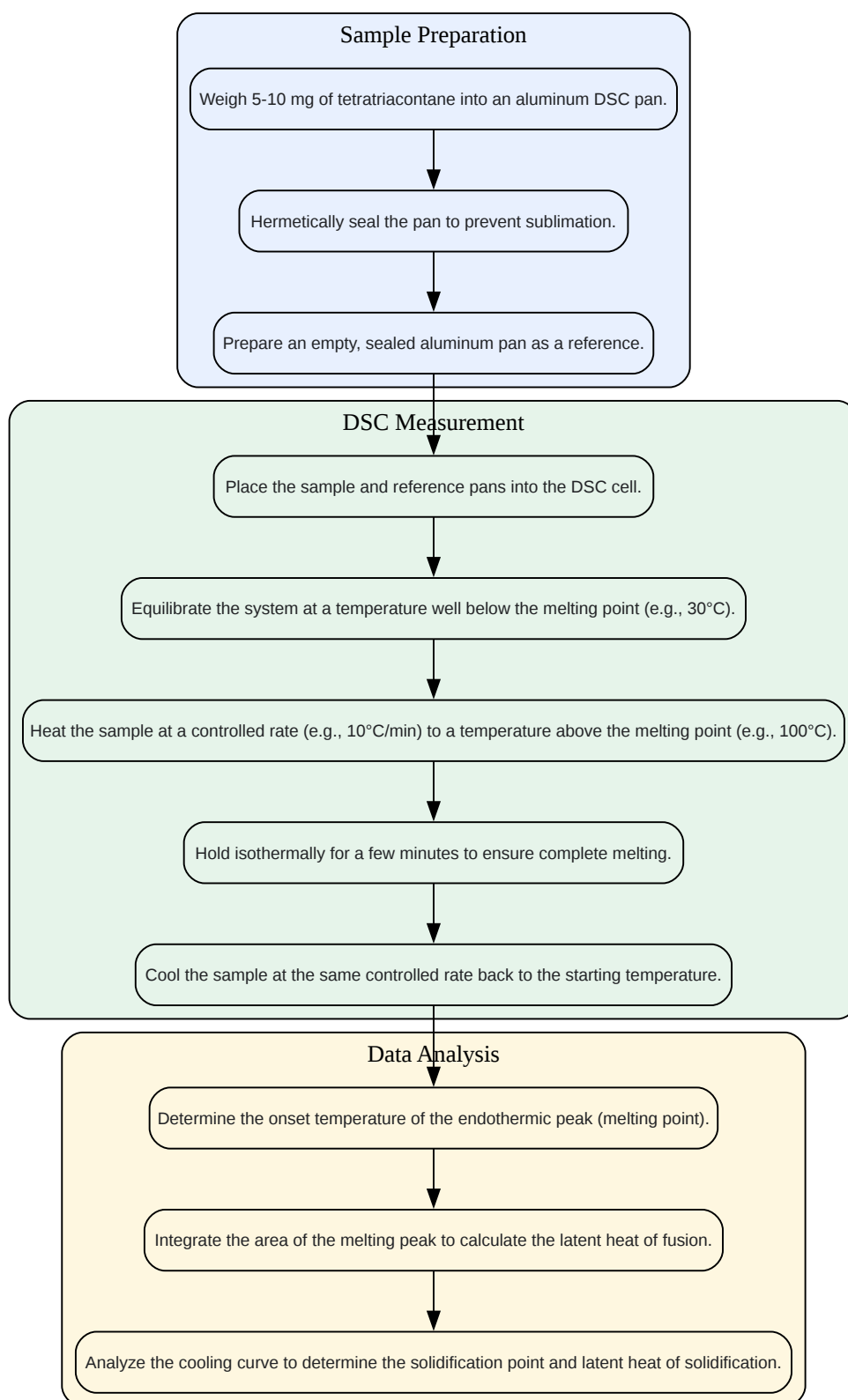
Experimental Protocols

This section outlines key experimental protocols for characterizing **tetratriacontane** as a phase change material.

Determination of Thermal Properties using Differential Scanning Calorimetry (DSC)

This protocol describes the measurement of melting temperature and latent heat of fusion.

Workflow for DSC Analysis of **Tetratriacontane**



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Caption: Workflow for determining thermal properties of **tetratriacontane** using DSC.

Detailed Protocol:

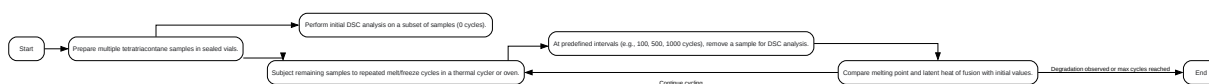
- Sample Preparation:
 - Accurately weigh 5-10 mg of high-purity **tetratriacontane** into a standard aluminum DSC pan.
 - Hermetically seal the pan using a press to prevent any mass loss during heating.
 - Prepare an identical empty, sealed aluminum pan to be used as a reference.
- DSC Instrument Setup:
 - Place the sample pan and the reference pan in their respective positions within the DSC instrument.
 - Purge the DSC cell with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min) to provide a stable thermal environment.
- Thermal Program:
 - Equilibrate the sample at a temperature at least 20°C below the expected melting point (e.g., 30°C) for 5 minutes to ensure thermal stability.
 - Ramp the temperature at a controlled heating rate (e.g., 10°C/min) to a temperature at least 20°C above the completion of melting (e.g., 100°C).
 - Hold the sample at the upper temperature for 2-5 minutes to ensure complete melting.
 - Cool the sample back to the initial temperature at the same controlled rate (e.g., 10°C/min).
- Data Analysis:
 - From the resulting thermogram, determine the onset temperature of the endothermic peak, which corresponds to the melting temperature.

- Integrate the area under the melting peak to calculate the latent heat of fusion (ΔH_{fus}). The instrument software typically performs this calculation.
- Similarly, analyze the exothermic peak on the cooling curve to determine the solidification temperature and latent heat of solidification.

Thermal Cycling Stability Test

This protocol assesses the long-term thermal reliability of **tetratriacontane**.

Logical Flow for Thermal Cycling Stability Test



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Caption: Logical flow for assessing the thermal cycling stability of **tetratriacontane**.

Detailed Protocol:

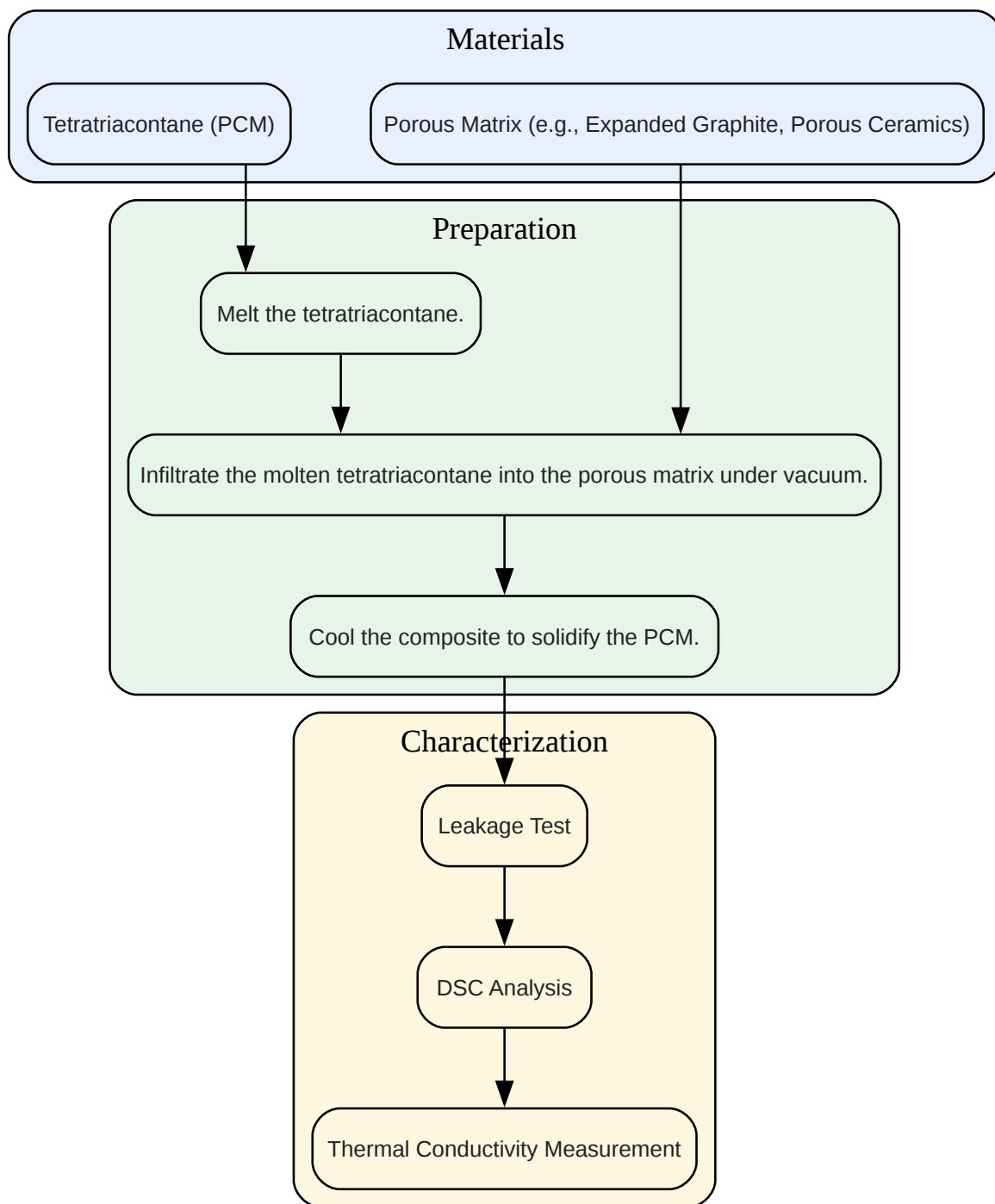
- Sample Preparation:
 - Encapsulate several samples of **tetratriacontane** (e.g., 1-2 grams each) in sealed glass vials or other suitable containers.
 - Reserve a few samples as a baseline (0 cycles).
- Initial Characterization:
 - Perform DSC analysis on the baseline samples to determine the initial melting temperature and latent heat of fusion.
- Thermal Cycling:

- Place the remaining samples in a programmable oven or thermal cycler.
- Subject the samples to repeated thermal cycles. Each cycle should consist of:
 - Heating to a temperature above the melting point of **tetratriacontane** (e.g., 90°C).
 - A dwell time at the high temperature to ensure complete melting (e.g., 30 minutes).
 - Cooling to a temperature below the solidification point (e.g., 50°C).
 - A dwell time at the low temperature to ensure complete solidification (e.g., 30 minutes).
- Periodic Characterization:
 - At predetermined cycle intervals (e.g., 100, 500, 1000, 2000 cycles), remove one or more samples from the thermal cycler.
 - Perform DSC analysis on these cycled samples to measure their melting temperature and latent heat of fusion.
- Data Analysis:
 - Compare the thermal properties of the cycled samples to the baseline samples.
 - Calculate the percentage change in melting temperature and latent heat of fusion as a function of the number of cycles. A change of less than 10% after a large number of cycles (e.g., >1000) is generally considered good stability.

Preparation of Form-Stable Composite PCM

To overcome the issue of leakage in the liquid state, **tetratriacontane** can be incorporated into a supporting matrix to create a form-stable composite PCM.

Workflow for Preparing a Form-Stable Composite PCM



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Caption: General workflow for preparing and characterizing a form-stable composite PCM.

Detailed Protocol (Vacuum Impregnation Method):

- Materials:
 - **Tetratriacontane.**
 - Porous supporting material (e.g., expanded graphite, porous ceramics, or a polymer matrix like olefin block copolymer).
- Preparation:
 - Dry the porous matrix in an oven to remove any moisture.
 - Place the dried matrix in a container.
 - Add the solid **tetratriacontane** on top of the matrix.
 - Place the container in a vacuum oven and heat it to a temperature above the melting point of **tetratriacontane** (e.g., 90°C).
 - Apply a vacuum to remove air from the pores of the matrix and facilitate the infiltration of the molten PCM.
 - Hold under vacuum for a sufficient time to ensure complete infiltration.
 - Release the vacuum and allow the composite to cool to room temperature.
- Characterization:
 - Leakage Test: Place a known weight of the composite on a filter paper and heat it above the PCM's melting point for a set time (e.g., 1 hour). Weigh the composite and filter paper afterward to determine any mass loss due to leakage.
 - DSC Analysis: Determine the melting temperature and latent heat of the composite PCM. The latent heat will be proportional to the mass fraction of **tetratriacontane** in the composite.
 - Thermal Conductivity Measurement: Measure the thermal conductivity of the composite material using a suitable method, such as the transient plane source or laser flash method.

Material Compatibility

Paraffin waxes, including **tetratriacontane**, are generally chemically inert and non-corrosive. They are compatible with a wide range of common engineering materials.

- **Metals:** Paraffin wax is compatible with common metals such as aluminum and steel. It can even act as a protective layer to inhibit corrosion.
- **Plastics and Elastomers:** Compatibility with various polymers and elastomers is generally good, but specific testing is recommended, especially for long-term applications at elevated temperatures.

Safety and Handling

- **Tetratriacontane** is a non-toxic and stable compound.
- As with any paraffin, it is combustible, and appropriate precautions should be taken when heating it, especially to high temperatures.
- Molten **tetratriacontane** can cause burns; appropriate personal protective equipment (PPE) such as heat-resistant gloves and safety glasses should be worn when handling the molten material.

Conclusion

Tetratriacontane is a promising phase change material for medium-temperature thermal energy storage applications due to its suitable melting temperature, high latent heat of fusion, and good thermal stability. While its low thermal conductivity is a drawback, this can be addressed through the creation of composite materials. The protocols outlined in this document provide a framework for the systematic characterization and evaluation of **tetratriacontane** and its composites for thermal energy storage applications.

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- To cite this document: BenchChem. [Application Notes and Protocols: Tetratriacontane for Thermal Energy Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080029#tetratriacontane-as-a-phase-change-material-for-thermal-energy-storage]

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